

An In-depth Technical Guide to the Synthesis and Properties of Dodecylammonium Thiocyanate

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Compound of Interest

Compound Name: *Dodecan-1-amine;thiocyanic acid*

Cat. No.: *B1619620*

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This technical guide provides a comprehensive overview of the reaction between dodecan-1-amine and thiocyanic acid, resulting in the formation of dodecylammonium thiocyanate. This document details the physicochemical properties of the reactants and the product, a comprehensive experimental protocol for the synthesis, and a logical workflow diagram.

Core Reactant and Product Properties

A thorough understanding of the starting materials and the resulting product is crucial for successful synthesis and application. The following tables summarize the key quantitative data for dodecan-1-amine, thiocyanic acid, and the product, dodecylammonium thiocyanate.

Table 1: Physicochemical Properties of Dodecan-1-amine

Property	Value	Reference
Synonyms	Dodecylamine, Laurylamine	
CAS Number	124-22-1	
Molecular Formula	C ₁₂ H ₂₇ N	
Molar Mass	185.35 g/mol	
Appearance	White waxy solid or oily liquid	
Melting Point	27-29 °C	
Boiling Point	247-249 °C	
Density	0.806 g/mL at 25 °C	
Solubility in Water	78 mg/L at 25 °C	

Table 2: Physicochemical Properties of Thiocyanic Acid

Property	Value	Reference
Synonyms	Hydrogen thiocyanate, Sulfocyanic acid	
CAS Number	463-56-9	
Molecular Formula	HSCN	
Molar Mass	59.09 g/mol	
Acidity (pKa)	1.1 at 20 °C	
Appearance	Colorless liquid or gas	
Tautomerism	Exists in equilibrium with isothiocyanic acid (HNCS), with the iso form dominating in the vapor phase.	

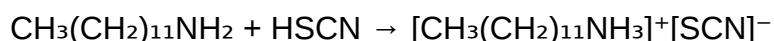
Table 3: Physicochemical Properties of n-Dodecylammonium Thiocyanate

Property	Value	Reference
CAS Number	22031-31-8	
Molecular Formula	C ₁₃ H ₂₈ N ₂ S	
Molar Mass	244.44 g/mol	
Appearance	White solid (expected)	Inferred
Solubility	Expected to have some solubility in polar organic solvents.	Inferred

Reaction Overview

The reaction between dodecan-1-amine, a primary aliphatic amine, and thiocyanic acid is a classic acid-base neutralization. The lone pair of electrons on the nitrogen atom of the amine acts as a Brønsted-Lowry base, accepting a proton from the acidic thiocyanic acid. This results in the formation of the dodecylammonium cation and the thiocyanate anion, which associate to form the ionic salt, dodecylammonium thiocyanate.

Reaction Equation:



Experimental Protocol: Synthesis of n-Dodecylammonium Thiocyanate

The following protocol is based on the general method for the synthesis of amine salts of thiocyanic acid as described by Mathes, Stewart, and Swedish in 1948, which involves the reaction of an amine with a stable source of thiocyanic acid, such as an ammonium or alkali metal salt, in an aqueous medium.

Materials:

- Dodecan-1-amine (C₁₂H₂₇N)
- Ammonium thiocyanate (NH₄SCN)

- Deionized water
- Benzene (or another suitable non-polar organic solvent for extraction)
- Ethanol (for recrystallization)
- Hydrochloric acid (HCl), 0.1 M (for titration)
- Methyl orange indicator

Equipment:

- Round-bottom flask with a reflux condenser
- Heating mantle or oil bath
- Magnetic stirrer and stir bar
- Separatory funnel
- Rotary evaporator
- Büchner funnel and flask
- Beakers and Erlenmeyer flasks
- pH meter or pH paper

Procedure:

- **Reaction Setup:** In a round-bottom flask equipped with a reflux condenser and magnetic stirrer, dissolve a specific molar equivalent of ammonium thiocyanate in deionized water.
- **Addition of Amine:** To the stirred aqueous solution of ammonium thiocyanate, add one molar equivalent of dodecan-1-amine.
- **Reaction Conditions:** Heat the reaction mixture to 85-90 °C with continuous stirring. The reaction is typically carried out for a period of 2-4 hours to ensure complete salt formation.

- **Extraction:** After cooling the reaction mixture to room temperature, transfer it to a separatory funnel. Extract the aqueous phase with several portions of benzene to separate the dodecylammonium thiocyanate from any unreacted starting materials and inorganic salts. The product will preferentially move into the organic layer.
- **Solvent Removal:** Combine the organic extracts and remove the benzene under reduced pressure using a rotary evaporator to yield the crude product.
- **Purification:** Recrystallize the crude dodecylammonium thiocyanate from a suitable solvent, such as ethanol, to obtain the purified solid product.
- **Drying:** Dry the purified crystals in a vacuum oven at a mild temperature (e.g., 40-50 °C) to remove any residual solvent.
- **Characterization:** The final product can be characterized by determining its melting point and using spectroscopic methods such as Infrared (IR) spectroscopy to confirm the presence of the ammonium and thiocyanate functional groups, and Nuclear Magnetic Resonance (NMR) spectroscopy to confirm the overall structure.

Yield Calculation:

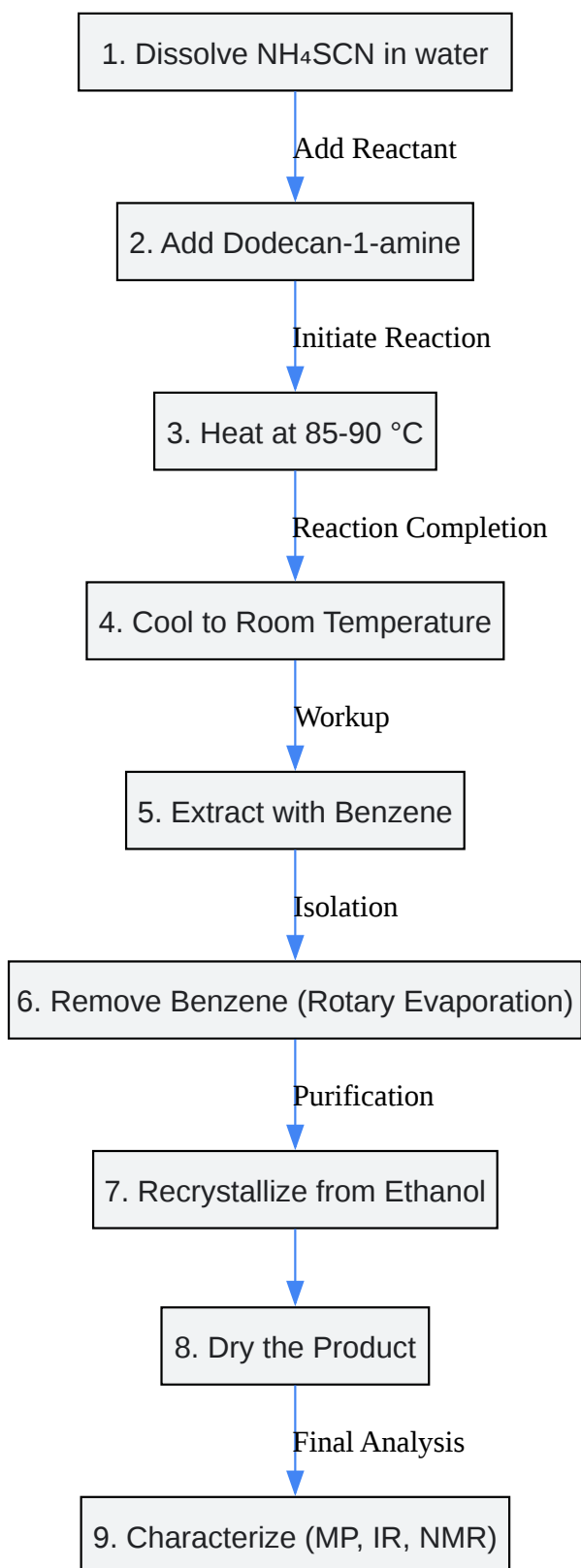
The theoretical yield should be calculated based on the limiting reagent. The actual yield is the mass of the purified, dried dodecylammonium thiocyanate. The percentage yield is calculated as:

$$(\text{Actual Yield} / \text{Theoretical Yield}) \times 100\%$$

Logical Workflow and Diagrams

The following diagrams illustrate the fundamental reaction and the experimental workflow for the synthesis of dodecylammonium thiocyanate.

Caption: Acid-base reaction forming Dodecylammonium Thiocyanate.



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Caption: Experimental workflow for the synthesis of n-Dodecylammonium Thiocyanate.

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